

# Cyclopropane-carbonyl Chloride-d5 stability and recommended storage

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## Compound of Interest

Compound Name: Cyclopropane-carbonyl Chloride-d5

Cat. No.: B1181285

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## Technical Support Center: Cyclopropane-carbonyl Chloride-d5

This technical support center provides guidance on the stability and recommended storage of **Cyclopropane-carbonyl Chloride-d5** for researchers, scientists, and drug development professionals.

### Frequently Asked Questions (FAQs)

Q1: What is the expected shelf life of **Cyclopropane-carbonyl Chloride-d5**?

A1: **Cyclopropane-carbonyl Chloride-d5** is stable if stored under the recommended conditions.<sup>[1]</sup> It is advised to re-analyze the compound for chemical purity after three years to ensure it meets the required specifications for your experiments.<sup>[1]</sup>

Q2: What are the primary factors that can cause degradation of **Cyclopropane-carbonyl Chloride-d5**?

A2: The primary factor causing degradation is exposure to moisture.<sup>[2][3]</sup> **Cyclopropane-carbonyl Chloride-d5** is moisture-sensitive and will react violently with water.<sup>[2]</sup> This reaction leads to decomposition, producing hazardous byproducts such as hydrogen chloride gas,

carbon monoxide, and carbon dioxide.[2][3] Additionally, it is incompatible with strong oxidizing agents, strong bases, and alcohols.[2]

Q3: What are the signs of decomposition in **Cyclopropane-carbonyl Chloride-d5**?

A3: Visual signs of decomposition can include a change in color or the presence of fumes upon opening the container. As it reacts with moisture to form hydrogen chloride gas, a sharp, acidic odor may be present. If decomposition is suspected, it is crucial to handle the material with extreme caution in a well-ventilated fume hood.

Q4: Can I store **Cyclopropane-carbonyl Chloride-d5** at room temperature?

A4: While some suppliers ship the product at room temperature and suggest room temperature storage, other safety data sheets for the non-deuterated analog recommend refrigerated storage to ensure long-term stability and minimize vapor pressure.[1][2][3][4] For optimal preservation, especially for long-term storage, refrigeration in a desiccated, explosion-proof environment is the most prudent approach.

## Storage & Handling Recommendations

Proper storage and handling are critical to maintain the integrity and stability of **Cyclopropane-carbonyl Chloride-d5**. Below is a summary of recommended conditions and a workflow for handling.

## Quantitative Storage Recommendations

Parameter	Recommendation	Rationale
Temperature	Refrigerator (2-8 °C) in a flammables-rated unit. <a href="#">[2]</a> <a href="#">[3]</a>	Minimizes vapor pressure and potential for degradation.
Atmosphere	Store under an inert gas (e.g., Argon or Nitrogen). <a href="#">[3]</a>	Prevents contact with atmospheric moisture.
Container	Keep in the original, tightly sealed container. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>	Ensures a dry and secure environment.
Location	A dry, cool, and well-ventilated area. <a href="#">[2]</a> <a href="#">[5]</a>	Prevents accidental exposure to incompatible materials and moisture.
Incompatibilities	Store away from water, moisture, strong oxidizing agents, strong bases, and alcohols. <a href="#">[2]</a>	Avoids hazardous and violent chemical reactions.

## Experimental Protocols

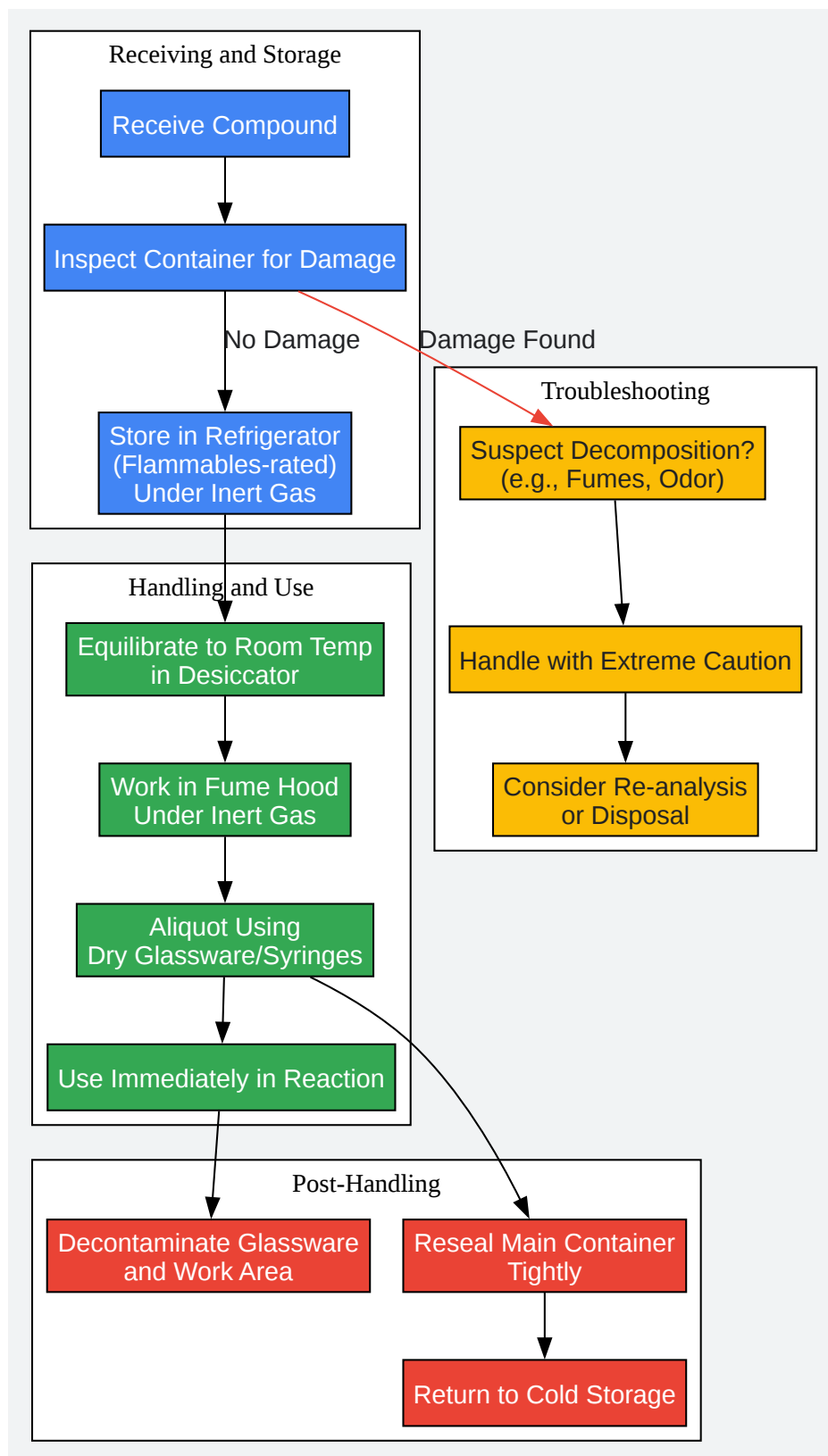
### Protocol: Aliquoting **Cyclopropane-carbonyl Chloride-d5**

- Preparation: Move the sealed container of **Cyclopropane-carbonyl Chloride-d5** from cold storage to a desiccator at room temperature to allow it to warm up completely. This prevents condensation of atmospheric moisture on the cold container surface.
- Inert Atmosphere: Perform all manipulations in a certified chemical fume hood under a stream of dry inert gas (e.g., argon or nitrogen).
- Dispensing: Use oven-dried glassware and syringes. Quickly draw the desired amount of the liquid into the syringe.
- Sealing: Immediately reseal the main container, purge with inert gas if possible, and wrap the cap with parafilm for extra security.
- Use: Dispense the aliquot directly into the reaction vessel, which has also been dried and is under an inert atmosphere.

- Storage of Aliquot: If the aliquot is not for immediate use, store it in a tightly sealed vial with a PTFE-lined cap, under an inert atmosphere, and in a refrigerator.

## Visual Guides

Below is a logical workflow for the proper storage and handling of **Cyclopropane-carbonyl Chloride-d5**.



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## References

- 1. cdn isotopes.com [cdn isotopes.com]
- 2. fishersci.com [fishersci.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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